

Navigating the Safe Handling of 1-(Allyloxy)decane: A Procedural Guide

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Compound of Interest

Compound Name: 1-(Allyloxy)decane

Cat. No.: B15342111

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Important Notice: A specific Safety Data Sheet (SDS) for **1-(Allyloxy)decane** (CAS No. 3295-96-3) was not publicly available at the time of this writing. The following guidance is based on the safety information for the structurally related compound, n-Decane (CAS No. 124-18-5). The allyloxy functional group may impart different and potentially more significant hazards. Therefore, this information should be used as a preliminary guide only and with caution. It is imperative to obtain the specific SDS from the supplier before handling **1-(Allyloxy)decane**.

This guide provides essential safety and logistical information for researchers, scientists, and drug development professionals handling **1-(Allyloxy)decane**. The following procedures for personal protective equipment, handling, storage, and disposal are critical for ensuring laboratory safety.

Quantitative Data Summary for n-Decane

For quick reference, the following table summarizes key quantitative data for n-Decane. This data should be considered indicative and may not accurately represent the properties of **1-(Allyloxy)decane**.

Property	Value
Molecular Formula	C10H22
Molecular Weight	142.28 g/mol
Boiling Point	174 °C
Melting Point	-30 °C
Flash Point	46 °C (115 °F) - closed cup
Upper Explosion Limit	5.4 %(V)
Lower Explosion Limit	0.8 %(V)

Personal Protective Equipment (PPE)

To minimize exposure and ensure personal safety when handling **1-(Allyloxy)decane**, the following personal protective equipment is essential.

Recommended PPE for Handling n-Decane

Protection Type	Specification
Eye and Face Protection	Wear chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[1] A face shield may be required for splash hazards.
Skin Protection	Handle with gloves. Gloves must be inspected prior to use. Use proper glove removal technique (without touching glove's outer surface) to avoid skin contact with this product. Dispose of contaminated gloves after use in accordance with applicable laws and good laboratory practices. Wash and dry hands. Choose body protection according to the amount and concentration of the dangerous substance at the work place.[2] Flame retardant antistatic protective clothing is recommended.
Respiratory Protection	If the substance is handled in a way that generates vapor or mist, use a full-face respirator with multi-purpose combination (US) or type ABEK (EN 14387) respirator cartridges as a backup to engineering controls.

Operational Plans: Handling and Storage

Safe handling and storage are paramount to preventing accidents and ensuring the integrity of the chemical.

Handling Procedures

- Ventilation: Work in a well-ventilated area, preferably in a chemical fume hood.[1]
- Avoid Contact: Avoid contact with skin, eyes, and clothing.[1] Do not breathe vapors or mists.

- Ignition Sources: Keep away from open flames, hot surfaces, and sources of ignition.[\[1\]](#)[\[2\]](#)
Use non-sparking tools and explosion-proof equipment.[\[1\]](#)
- Static Discharge: Take precautionary measures against static discharge.[\[1\]](#)[\[2\]](#) Ground and bond containers and receiving equipment.[\[2\]](#)
- Personal Hygiene: Wash hands thoroughly after handling.

Storage Procedures

- Container: Keep container tightly closed in a dry and well-ventilated place.[\[1\]](#)
- Conditions: Store in a cool place.[\[1\]](#) Keep away from heat and sources of ignition.
- Incompatible Materials: Keep away from strong oxidizing agents.

Emergency and Disposal Plans

In the event of an emergency or for routine disposal, the following procedures should be followed.

First Aid Measures

- If Swallowed: Immediately call a poison center or doctor/physician. Do NOT induce vomiting.
[\[1\]](#)
- If on Skin (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower.[\[1\]](#)
- If Inhaled: Move person into fresh air. If not breathing, give artificial respiration. Consult a physician.
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Get medical attention.[\[1\]](#)

Disposal Plan

Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste.[\[1\]](#) Consult local, regional, and national hazardous waste regulations to

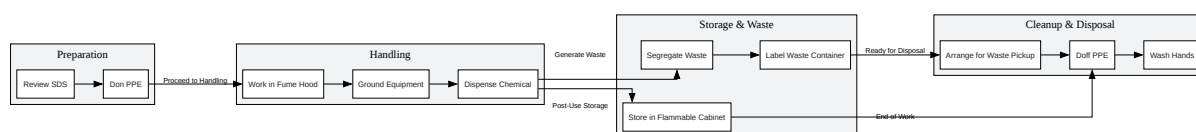
ensure complete and accurate classification.[1]

General Guidance:

- Do not empty into drains.[1]
- Dispose of contents/container to an approved waste disposal plant.[1]
- Contaminated packaging should be treated as the product itself.

Safe Handling Workflow

The following diagram illustrates a logical workflow for the safe handling of a flammable liquid like n-Decane, which can serve as a preliminary model for **1-(Allyloxy)decane**.



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Phone: (601) 213-4426
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